

# In-Depth Technical Guide: Safety and Handling of 5-Methylpyridazin-3-amine

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## Compound of Interest

Compound Name: **5-Methylpyridazin-3-amine**

Cat. No.: **B115811**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **5-Methylpyridazin-3-amine** (CAS No. 144294-43-9). The information herein is compiled from available safety data sheets and general knowledge of handling aromatic amines. This document is intended for use by trained professionals in a laboratory or drug development setting.

## Chemical and Physical Properties

**5-Methylpyridazin-3-amine** is a heterocyclic organic compound. Due to limited publicly available experimental data, some properties listed are predicted.

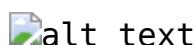
Property	Value	Source
CAS Number	144294-43-9	ECHEMI[1]
Molecular Formula	C5H7N3	ECHEMI[1]
Molecular Weight	109.13 g/mol	ECHEMI[1]
Exact Mass	109.06400	ECHEMI[1]
Appearance	No data available	
Melting Point	183-184 °C	ECHEMI[1]
Boiling Point	No data available	
Density (Predicted)	1.155±0.06 g/cm3	ECHEMI[1]
Solubility	No data available	
Vapor Pressure	No data available	
Flash Point	No data available	

## Hazard Identification and GHS Classification

**5-Methylpyridazin-3-amine** is classified as harmful if swallowed.

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 4 (H302: Harmful if swallowed)[1]
Respiratory Irritation	May cause respiratory irritation[2]

GHS Pictogram:



Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)

Precautionary Statements:[\[1\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Toxicological Information

Detailed toxicological data for **5-Methylpyridazin-3-amine** is largely unavailable. The primary known hazard is acute oral toxicity.[\[1\]](#) It may also cause respiratory irritation.[\[2\]](#) No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[\[2\]](#)

Toxicity Endpoint	Value
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No component is classified as a carcinogen by IARC at levels $\geq 0.1\%$ <a href="#">[2]</a>
Reproductive Toxicity	No data available <a href="#">[2]</a>
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation <a href="#">[2]</a>
Specific Target Organ Toxicity (Repeated Exposure)	No data available <a href="#">[2]</a>
Aspiration Hazard	No data available <a href="#">[2]</a>

## Experimental Protocols

As specific experimental protocols for **5-Methylpyridazin-3-amine** are not publicly available, the following are general best-practice procedures for handling hazardous chemical powders in a laboratory setting.

## General Handling Protocol

- Risk Assessment: Before handling, conduct a thorough risk assessment for the planned experiment.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves.
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Dispensing: To avoid generating dust, carefully weigh and dispense the solid in a fume hood. Use a spatula for transfer.
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing. Do not breathe in the dust.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

## Storage Protocol

- Container: Keep the container tightly closed and store it in a cool, dry, and well-ventilated place.
- Incompatibilities: Store away from strong oxidizing agents and strong acids.
- Access: Store in a locked cabinet or area with restricted access.

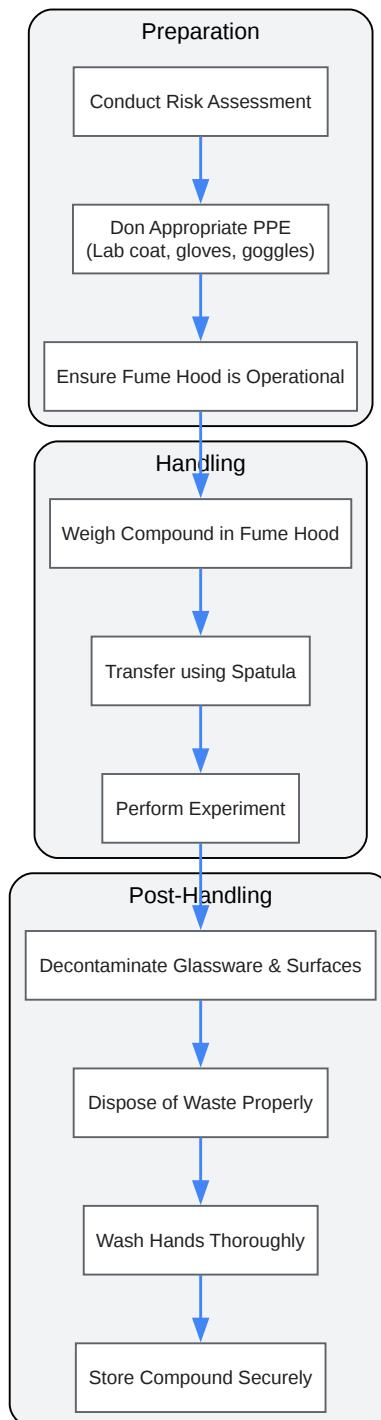
## Spill and Disposal Protocol

- Spill Response: In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection.
- Containment: Carefully sweep up the spilled solid, avoiding dust generation. Place the material in a sealed container for disposal.
- Cleaning: Clean the spill area with a suitable solvent and then wash with soap and water.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.

# Visualized Workflows and Relationships

## Safe Handling Workflow

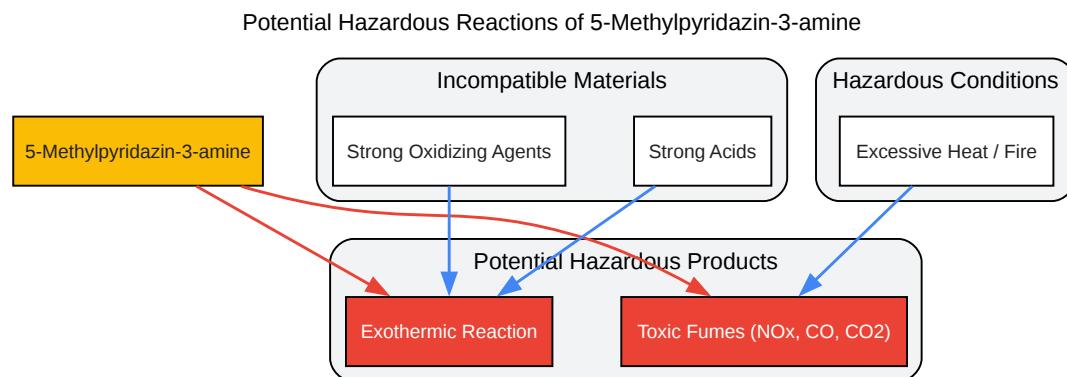
Safe Handling Workflow for 5-Methylpyridazin-3-amine



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Caption: Safe handling workflow for **5-Methylpyridazin-3-amine**.

## Potential Hazardous Reactions

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Caption: Potential hazardous reactions of **5-Methylpyridazin-3-amine**.

## Ecological Information

There is no data available regarding the ecological effects of **5-Methylpyridazin-3-amine**, including its persistence, degradability, bioaccumulative potential, and toxicity to aquatic life. As with all chemicals, release into the environment should be avoided.

## First Aid Measures

- If Swallowed: Call a poison control center or doctor immediately for treatment advice. Have the person sip a glass of water if able to swallow. Do not induce vomiting unless told to do so

by a poison control center or doctor. Do not give anything by mouth to an unconscious person.

- If on Skin: Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. Call a poison control center or doctor for treatment advice.
- If in Eyes: Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing the eye. Call a poison control center or doctor for treatment advice.
- If Inhaled: Move the person to fresh air. If the person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably mouth-to-mouth if possible. Call a poison control center or doctor for further treatment advice.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: In case of fire, hazardous decomposition products such as carbon oxides and nitrogen oxides may be formed.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Disclaimer: This guide is intended for informational purposes only and does not substitute for a formal safety data sheet (SDS) or professional safety training. Always consult the most current SDS for **5-Methylpyridazin-3-amine** from your supplier before use and adhere to all institutional and regulatory safety protocols.

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## References

- 1. echemi.com [echemi.com]
- 2. capotchem.cn [capotchem.cn]
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